

# An In-depth Technical Guide to the Physicochemical Properties of Cholesteryl Petroselinate

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## Compound of Interest

Compound Name: Cholesteryl petroselinate

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This technical guide provides a comprehensive overview of the known physicochemical properties of **Cholesteryl petroselinate**. It also outlines detailed experimental protocols for the characterization of this and other novel cholesteryl esters, addressing a scientific audience engaged in research and development.

## Core Physicochemical Properties

**Cholesteryl petroselinate** is an ester formed from cholesterol and petroselinic acid, an isomer of oleic acid. While specific experimental data for this compound is limited in publicly available literature, its fundamental properties can be summarized. The subsequent sections provide detailed protocols for the experimental determination of these and other characteristics.

Table 1: Summary of Physicochemical Data for **Cholesteryl Petroselinate**

| Property                    | Value/Information                                                                                                                                                         | Source/Method     |
|-----------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------|
| IUPAC Name                  | [(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] (Z)-octadec-6-enoate | PubChem           |
| CAS Number                  | 19485-80-4                                                                                                                                                                | Larodan           |
| Molecular Formula           | C45H78O2                                                                                                                                                                  | [1][2][3][4]      |
| Molecular Weight            | 651.10 g/mol                                                                                                                                                              | [2][3]            |
| Physical State              | Solid (at standard conditions)                                                                                                                                            | General knowledge |
| Melting Point               | Not explicitly reported. Requires experimental determination via DSC.                                                                                                     | N/A               |
| Boiling Point               | Not explicitly reported. Requires experimental determination via TGA.                                                                                                     | N/A               |
| Solubility                  | Insoluble in water. Soluble in various organic solvents such as chloroform, hexane, and isopropanol. Quantitative data requires experimental determination.               | [4][5][6]         |
| Liquid Crystalline Behavior | Forms a monotropic cholesteric phase. Does not form a smectic phase.                                                                                                      | [7]               |

## Experimental Protocols for Physicochemical Characterization

The following are detailed methodologies for key experiments essential for the comprehensive characterization of **Cholesteryl petroselinate**.

## 2.1. Synthesis of **Cholesteryl Petroselinate**

A general method for the synthesis of cholesteryl esters involves the cross-coupling of cholesterol with the corresponding acyl chloride.<sup>[8][9]</sup>

- Materials: Cholesterol, petroselinoyl chloride, a palladium catalyst (e.g., PdCl<sub>2</sub>(dppf)), a base (e.g., sodium tert-butoxide), and an appropriate solvent (e.g., 1,4-dioxane).
- Procedure:
  - In a clean, dry reaction vessel, combine cholesterol, sodium tert-butoxide, and the palladium catalyst.
  - Add 1,4-dioxane to dissolve the reactants.
  - Add petroselinoyl chloride to the mixture.
  - Heat the reaction mixture under microwave irradiation (e.g., at 100°C for 2 hours) or conventional heating until the reaction is complete, monitoring by thin-layer chromatography.<sup>[8]</sup>
  - Upon completion, cool the mixture and perform a work-up, which may include filtration through celite to remove the catalyst, followed by solvent evaporation.
  - Purify the crude product using column chromatography on silica gel with a suitable eluent system (e.g., a hexane/ethyl acetate gradient).
  - Confirm the structure of the purified **Cholesteryl petroselinate** using spectroscopic methods such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.

## 2.2. Determination of Thermal Properties

### 2.2.1. Differential Scanning Calorimetry (DSC)

DSC is used to determine the melting point and characterize the liquid crystalline phase transitions of **Cholesteryl petroselinate**.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Instrumentation: A differential scanning calorimeter (e.g., Perkin-Elmer DSC-IB or similar).  
[\[10\]](#)
- Sample Preparation:
  - Accurately weigh 2-5 mg of purified **Cholesteryl petroselinate** into an aluminum DSC pan.
  - Seal the pan hermetically. An empty sealed pan is used as a reference.
- Experimental Conditions:
  - Place the sample and reference pans into the DSC cell.
  - Heat the sample at a controlled rate (e.g., 5-10°C/min) over a temperature range expected to encompass the melting and phase transitions (e.g., 25°C to 200°C).
  - Cool the sample at the same rate to observe transitions upon cooling.
  - Perform a second heating cycle to check for thermal history effects and the reversibility of transitions.
- Data Analysis: The melting point is determined from the peak of the endothermic transition on the heating curve. The temperatures and enthalpies of any liquid crystalline phase transitions are also determined from the corresponding peaks.

#### 2.2.2. Thermogravimetric Analysis (TGA)

TGA is employed to assess the thermal stability of **Cholesteryl petroselinate** and to estimate its boiling point.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Instrumentation: A thermogravimetric analyzer.
- Sample Preparation:

- Place a small, accurately weighed amount (5-10 mg) of **Cholesteryl petroselinate** into a TGA crucible.
- Experimental Conditions:
  - Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10°C/min) over a wide temperature range (e.g., from room temperature to 600°C).
- Data Analysis: The TGA curve plots weight loss as a function of temperature. The onset of significant weight loss indicates the temperature at which the compound begins to decompose or boil. The boiling point can be estimated from the temperature at which the maximum rate of weight loss occurs (from the derivative of the TGA curve).

## 2.3. Chromatographic Analysis

### 2.3.1. High-Performance Liquid Chromatography (HPLC)

HPLC is used for the purification and quantification of **Cholesteryl petroselinate**.<sup>[2]</sup><sup>[3]</sup> A reversed-phase HPLC method is generally suitable for cholesteryl esters.

- Instrumentation: An HPLC system equipped with a UV detector, a reversed-phase C18 column (e.g., Zorbax ODS), and an autosampler.<sup>[3]</sup>
- Sample Preparation:
  - Dissolve a known amount of **Cholesteryl petroselinate** in a suitable solvent (e.g., isopropanol or acetonitrile).
  - Filter the solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
  - Mobile Phase: An isocratic or gradient mixture of acetonitrile and isopropanol (e.g., 50:50, v/v).<sup>[3]</sup>
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30°C.

- Detection: UV absorbance at 210 nm.[3]
- Injection Volume: 10-20  $\mu$ L.
- Data Analysis: The purity of the sample is determined by the peak area percentage of the main component. Quantification can be achieved by creating a calibration curve with standards of known concentration.

### 2.3.2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the structural confirmation and purity analysis of **Cholesteryl petroselinate**.<sup>[1][20][21][22]</sup>

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Sample Preparation:
  - Dissolve the sample in an appropriate volatile solvent (e.g., chloroform).
  - Derivatization is typically not required for cholesteryl esters, but may be employed for related free sterols.
- Chromatographic Conditions:
  - Column: A capillary column suitable for high-temperature analysis (e.g., Agilent CP-Sil 8 CB).<sup>[22]</sup>
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).<sup>[22]</sup>
  - Injector Temperature: 250-300°C.
  - Oven Temperature Program: Start at a lower temperature (e.g., 100°C), hold for a few minutes, then ramp up to a high temperature (e.g., 320°C) at a rate of 10°C/min.<sup>[22]</sup>
- Mass Spectrometry Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 50 to 800.

- **Data Analysis:** The retention time from the gas chromatogram provides information on the compound's volatility and interaction with the stationary phase. The mass spectrum provides the molecular weight and fragmentation pattern, which can be used to confirm the structure of **Cholesteryl petroselinate**.

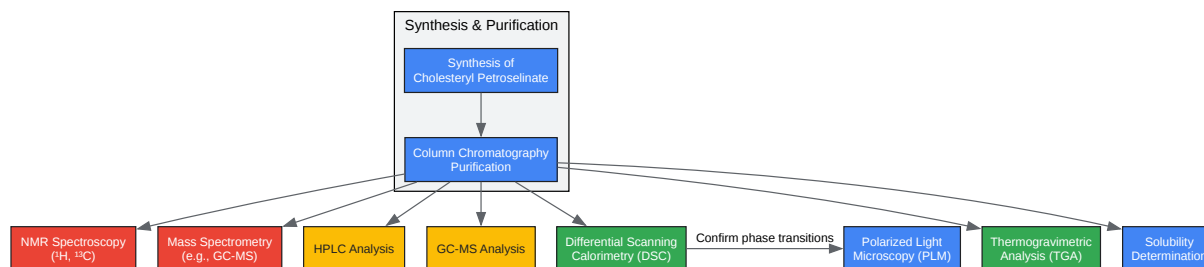
#### 2.4. Solubility Determination

The solubility of **Cholesteryl petroselinate** in various organic solvents can be determined using a static equilibrium method.[\[4\]](#)[\[5\]](#)[\[23\]](#)

- **Procedure:**
  - Add an excess amount of **Cholesteryl petroselinate** to a known volume of the solvent of interest in a sealed vial.
  - Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
  - Centrifuge the suspension to pellet the undissolved solid.
  - Carefully withdraw a known volume of the supernatant.
  - Evaporate the solvent from the supernatant and accurately weigh the residual **Cholesteryl petroselinate**.
  - Calculate the solubility in terms of mg/mL or mol/L.
  - Repeat this procedure for a range of relevant solvents.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a novel cholesteryl ester such as **Cholesteryl petroselinate**.



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